

Comparative Analysis of DEHP Leaching from Polyvinyl Chloride (PVC) Materials

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DEHP (Standard)

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A guide for researchers and drug development professionals on the migration of Di(2-ethylhexyl) phthalate (DEHP) from various PVC products, providing objective comparisons and supporting experimental data.

The use of polyvinyl chloride (PVC) is widespread in medical devices, laboratory equipment, and pharmaceutical packaging due to its flexibility, durability, and cost-effectiveness. This flexibility is often achieved through the addition of plasticizers, with Di(2-ethylhexyl) phthalate (DEHP) being one of the most common. However, DEHP is not chemically bound to the PVC matrix and can leach into contacting fluids, a concern due to its classification as an endocrine disruptor.^[1] This guide provides a comparative overview of DEHP leaching from different PVC materials, supported by quantitative data and detailed experimental protocols, to aid in material selection and risk assessment.

Quantitative Leaching Data

The migration of DEHP from PVC is influenced by several factors including the type of PVC, the nature of the contacting liquid, temperature, and contact duration.^{[2][3]} The following tables summarize quantitative data from various studies, comparing DEHP leaching from different PVC products and in comparison to alternative plasticizers.

Table 1: Comparative Leaching of DEHP from Different Medical PVC Tubing

PVC Tubing Type	Plasticizer	Leaching Medium	Perfusion Time (hours)	Total Mass Loss of Tubing	Plasticizer Migration Rate	Reference
Set A	DEHP	Bovine Blood	6	Highest among tested	High	[4]
Set B	TOTM	Bovine Blood	6	Lower than DEHP	~350 times lower than DEHP	[4]
Set C (Control)	Silicone	Bovine Blood	6	Not Applicable	Not Applicable	[4]

Table 2: DEHP Leaching from PVC Films into Various Solvents

PVC Source	Leaching Medium	Temperature (°C)	Time	DEHP Leached (ppm)	Reference
Lab-produced film	90% Ethanol	25	72 hours	4.17	[5]
Lab-produced film	90% Ethanol	25	1 week	11.8	[5]
Lab-produced film	100% Ethanol	25	72 hours	11.5	[5]
Lab-produced film	Olive Oil	25	1 week	Not Detected	[5]
Lab-produced film	Olive Oil	121	Not Specified	Detected (low)	[5]

Table 3: Leaching of Phthalates from Various Medical Supplies

Medical Device	Predominant Phthalate	Median Amount Leached (µg) in 60 min	Maximum Amount Leached (µg) in 60 min	Reference
Respiratory support and filter	DEHP	6560	54,600	[6] [7]
Urine collectors (newborn)	DiBP	0.18	340	[6]
General Medical Devices	DEHP	83.3	17,700	[7]
First Aid Supplies	DEHP	0.35	2.80	[7]

Note: DiBP (Di-isobutyl phthalate) is another type of phthalate plasticizer.

Experimental Protocols

Accurate quantification of DEHP leaching is critical for comparative studies. The following are summaries of methodologies employed in the cited research.

Protocol 1: Leaching from Medical Tubing in a Heart-Lung Machine Model

- Objective: To compare the migration of DEHP and an alternative plasticizer, TOTM, from PVC tubing into blood.
- Methodology:
 - Three different blood tubing sets (PVC with DEHP, PVC with TOTM, and silicone as a control) were used in a heart-lung machine setup.[\[4\]](#)
 - Bovine blood was circulated through the tubing for a specified perfusion time.[\[4\]](#)
 - Blood samples were collected at various time points.
 - The total mass loss of the tubing was determined over the perfusion time.[\[4\]](#)

- The concentration of the parent plasticizer (DEHP or TOTM) and their primary degradation products in the blood was analyzed to determine the total plasticizer migration.[4]
- Analysis: The specific analytical technique used for quantification was not detailed in the abstract but typically involves Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).[8][9]

Protocol 2: DEHP Migration from PVC Films into Liquid Simulants

- Objective: To assess the release of DEHP from PVC films into aqueous and organic solutions under various conditions.
- Methodology:
 - PVC films (5 mm x 5 mm pieces, 1 g per piece) were prepared.[5]
 - The film pieces were immersed in different leaching solutions (e.g., varying concentrations of ethanol, olive oil).[5]
 - The experiments were conducted at different temperatures and for various durations.[5]
 - Aliquots of the leaching solution were taken at specified time points.
- Analysis: The concentration of DEHP in the collected samples was determined using High-Performance Liquid Chromatography (HPLC). A calibration curve was generated by plotting the peak area from the chromatogram against known DEHP concentrations to ensure a strong correlation for quantification.[5]

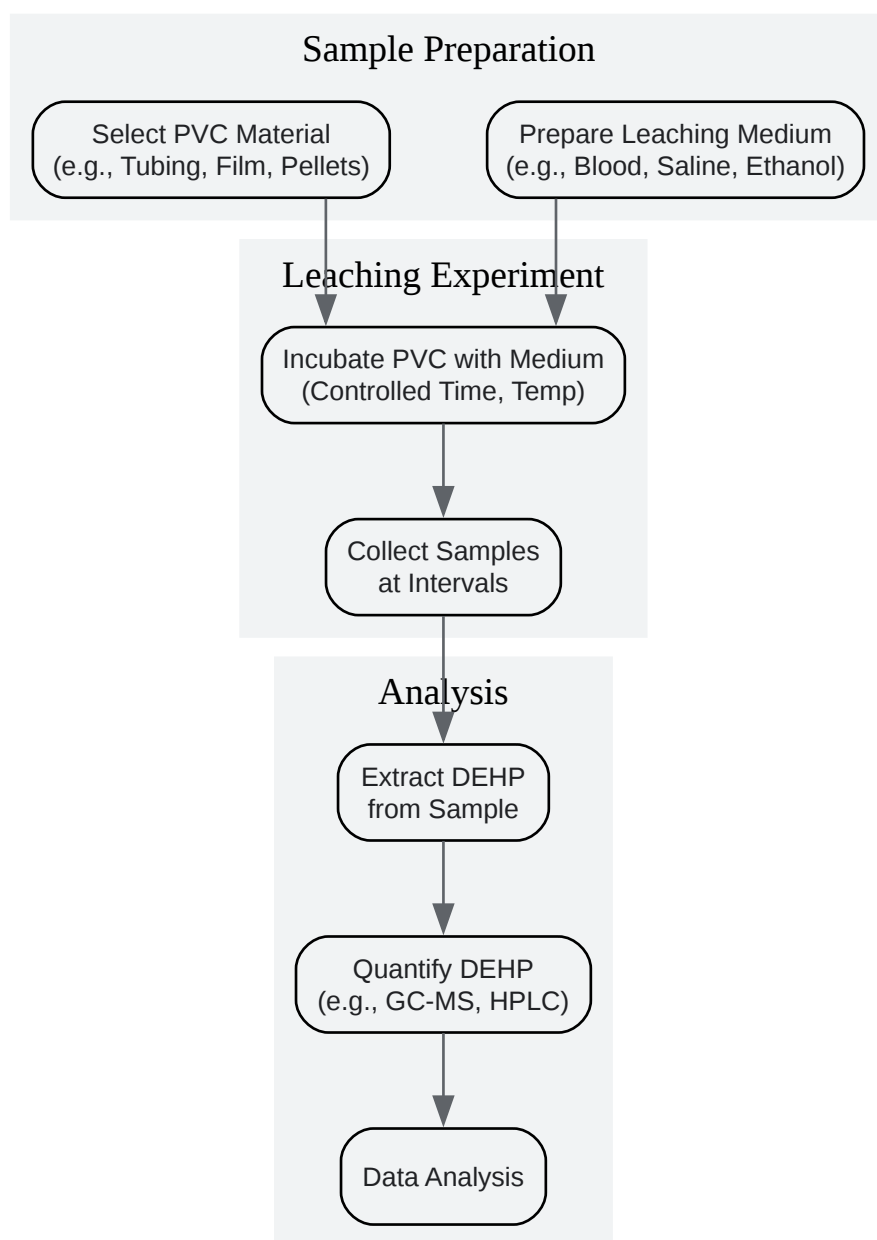
Protocol 3: Infinite Sink Method for Leaching Kinetics

- Objective: To determine the long-term leaching kinetics of phthalates from PVC microplastics.
- Methodology:
 - PVC pellets or microplastics containing a known concentration of DEHP (~35%) were used.[8][10]

- The PVC samples were placed in vials with a background solution (e.g., 1 mM KCl) and an "infinite sink" (e.g., activated carbon powder packed in filter paper). The infinite sink ensures that the concentration of DEHP in the aqueous phase remains low, mimicking environmental conditions.[\[8\]](#)[\[11\]](#)
- Vials were shaken at a constant speed and temperature for extended periods (up to 80-120 days), with sampling at defined intervals.[\[8\]](#)[\[10\]](#)[\[12\]](#)
- At each sampling point, the infinite sink and an aliquot of the aqueous phase were collected for analysis.[\[10\]](#)[\[12\]](#)
- Analysis: The DEHP concentration was determined using a GC-MS system. An internal standard (DEHP-d4) was used for accurate quantification.[\[8\]](#)

Visualizations

Experimental Workflow for Leaching Studies

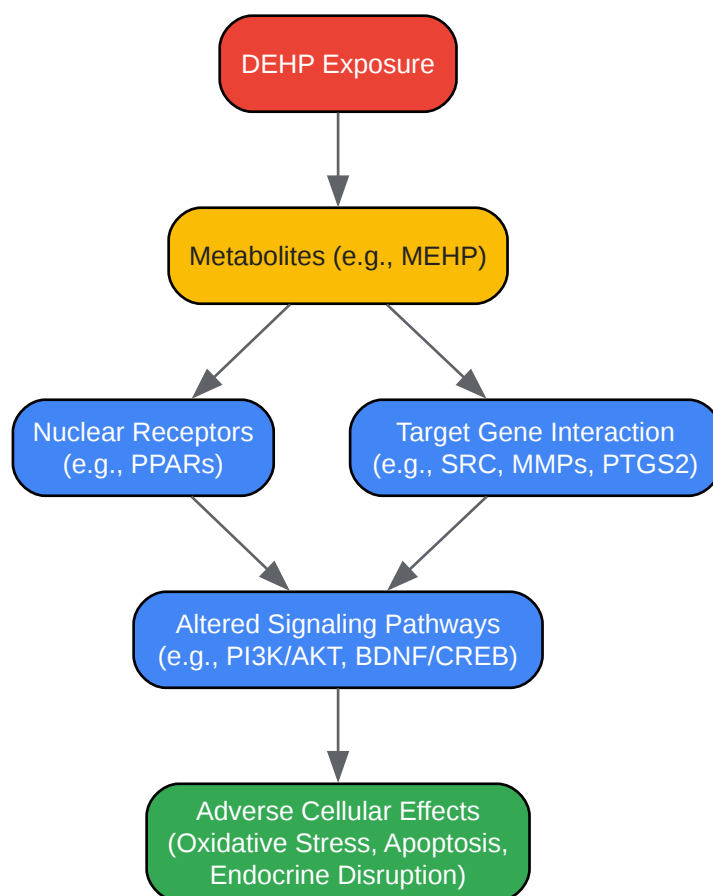


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Caption: A generalized workflow for studying DEHP leaching from PVC materials.

Simplified Signaling Pathway for DEHP-Induced Toxicity

Leached DEHP and its metabolites can interfere with various biological pathways. For instance, DEHP has been shown to interact with key genes in cancer-related pathways and to disrupt endocrine signaling.^{[13][14]}



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Caption: Simplified pathway of DEHP's cellular and molecular interactions.

In conclusion, the leaching of DEHP from PVC is a significant consideration for researchers and professionals in drug development. The data indicates that the extent of leaching is highly variable and dependent on the specific type of PVC material, the conditions of use, and the nature of the contacting fluid. Alternatives to DEHP, such as TOTM and higher molecular weight phthalates, generally exhibit lower migration rates.[4][14] Therefore, careful selection of PVC materials and, where possible, the use of alternative plasticizers are crucial steps in mitigating the risks associated with DEHP exposure.

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